

Cochlioquinone A handling and storage -20C

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cochlioquinone A

CAS No.: 32450-25-2

Cat. No.: S569421

Get Quote

Cochlioquinone A Basic Information

The table below summarizes the core identifier and storage information for **Cochlioquinone A**.

Property	Description
CAS Number	32450-25-2 [1]
Molecular Formula	C ₃₀ H ₄₄ O ₈ [1]
Molecular Weight	532.7 g/mol [1]
Purity	>99% [1]
Storage Temperature	-20°C [2] [3]
Physical Form	Yellow lyophilisate (freeze-dried solid) [2] [3]

Safety & Handling

For safe handling, please be aware of the following hazard information.

Aspect	Information
Signal Word	Warning [4]

| **Hazard Statements (GHS)** | H315 - Causes skin irritation [4] H319 - Causes serious eye irritation [4] H335 - May cause respiratory irritation [4] | | **Precautionary Measures** | Avoid breathing dust/fume/gas/mist/vapours/spray. Wear protective gloves and eye protection. Use in a well-ventilated area. [4] |

Solubility & Experimental Reconstitution

Cochlioquinone A is soluble in several common laboratory solvents [2] [3]. This information is critical for preparing stock solutions for experiments.

Solvent	Solubility
Dimethyl Sulfoxide (DMSO)	Soluble [2] [3]
Dimethylformamide (DMF)	Soluble [2]
Methanol	Soluble [1] [2]
Ethanol	Soluble [2]

Recommended Protocol for Stock Solution Preparation

- **Equipment Preparation:** Bring a vial of **Cochlioquinone A** and the chosen solvent to room temperature. Ensure all equipment is sterile and dry.
- **Weighing:** Accurately weigh the required amount of the compound. Due to its high molecular weight (532.7 g/mol), calculations should be double-checked.
- **Dissolution:** Add the solvent to the vial to achieve the desired concentration (e.g., 10-50 mM). Gently vortex or sonicate to ensure complete dissolution.
- **Aliquoting:** Immediately aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.
- **Storage:** Store aliquots at **-20°C** or lower for long-term stability.

Troubleshooting Common Experimental Issues

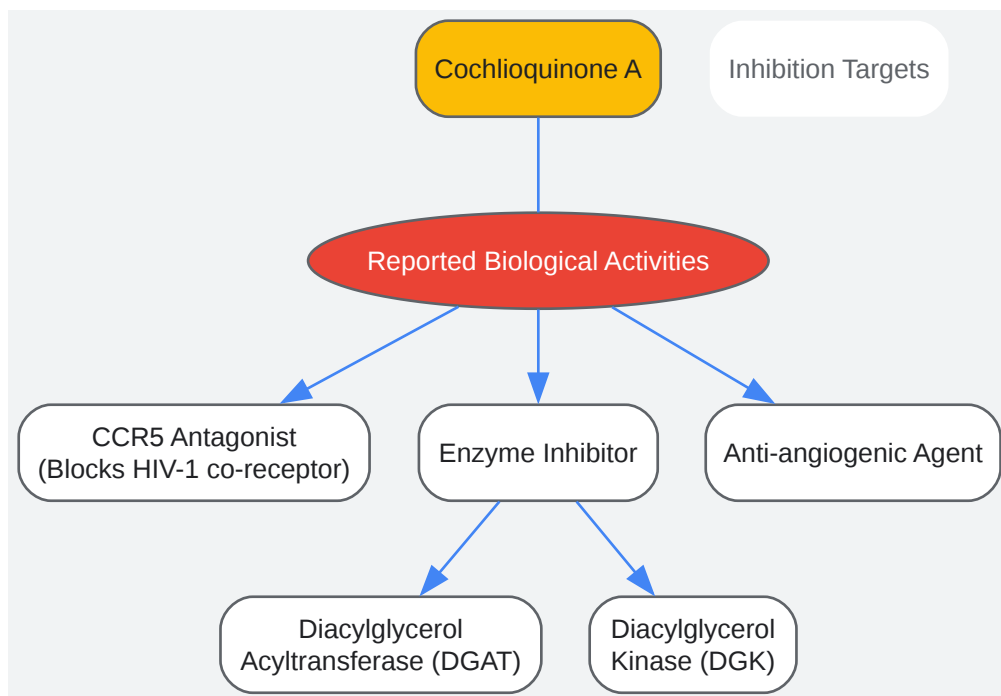
Here are solutions to some potential problems you might encounter.

Problem	Possible Cause & Solution
Unexpectedly low solubility	The compound may not be fully dissolved. Try brief sonication in a warm water bath (not exceeding 40°C). Ensure the correct solvent is being used.
Loss of activity	Improper storage is the most likely cause. Confirm the compound and its stock solutions are always stored at -20°C or lower. Avoid repeated freeze-thaw cycles by using single-use aliquots.
High background in binding assays	Cochlioquinone A is a known antagonist for receptors like CCR5 [1]. Ensure that the concentration used is within the specific activity range for your target to minimize off-target effects.

Experimental Context & Biological Activity

Cochlioquinone A is a natural product with multiple reported biological activities, which provides context for its use in various experiments [1]:

- **CCR5 Antagonist:** It acts as an antagonist of the human chemokine receptor CCR5, which is relevant in HIV-1 research [1].
- **Enzyme Inhibition:** It exhibits inhibitory activity against enzymes such as **Diacylglycerol Acyltransferase (DGAT)** and **Diacylglycerol Kinase (DGK)** [1].
- **Anti-angiogenic:** It shows activity in inhibiting the formation of new blood vessels [1].



Click to download full resolution via product page

This diagram illustrates the key biological activities of **Cochlioquinone A** as reported in the literature, which can help guide your experimental design.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. | CAS 32450-25-2 | SCBT - Santa Cruz... Cochlioquinone A [scbt.com]
2. COCHLIOQUINONE A CAS#: 32450-25-2 [m.chemicalbook.com]
3. cas#: 32450-25-2 Cochlioquinone a [chemicalbook.com]
4. COCHLIOQUINONE A | 32450-25-2 [chemicalbook.com]

To cite this document: Smolecule. [Cochlioquinone A handling and storage -20C]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b569421#cochlioquinone-a>]

handling-and-storage-20c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com